

STF-083010: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: STF-083010

Cat. No.: B1207623

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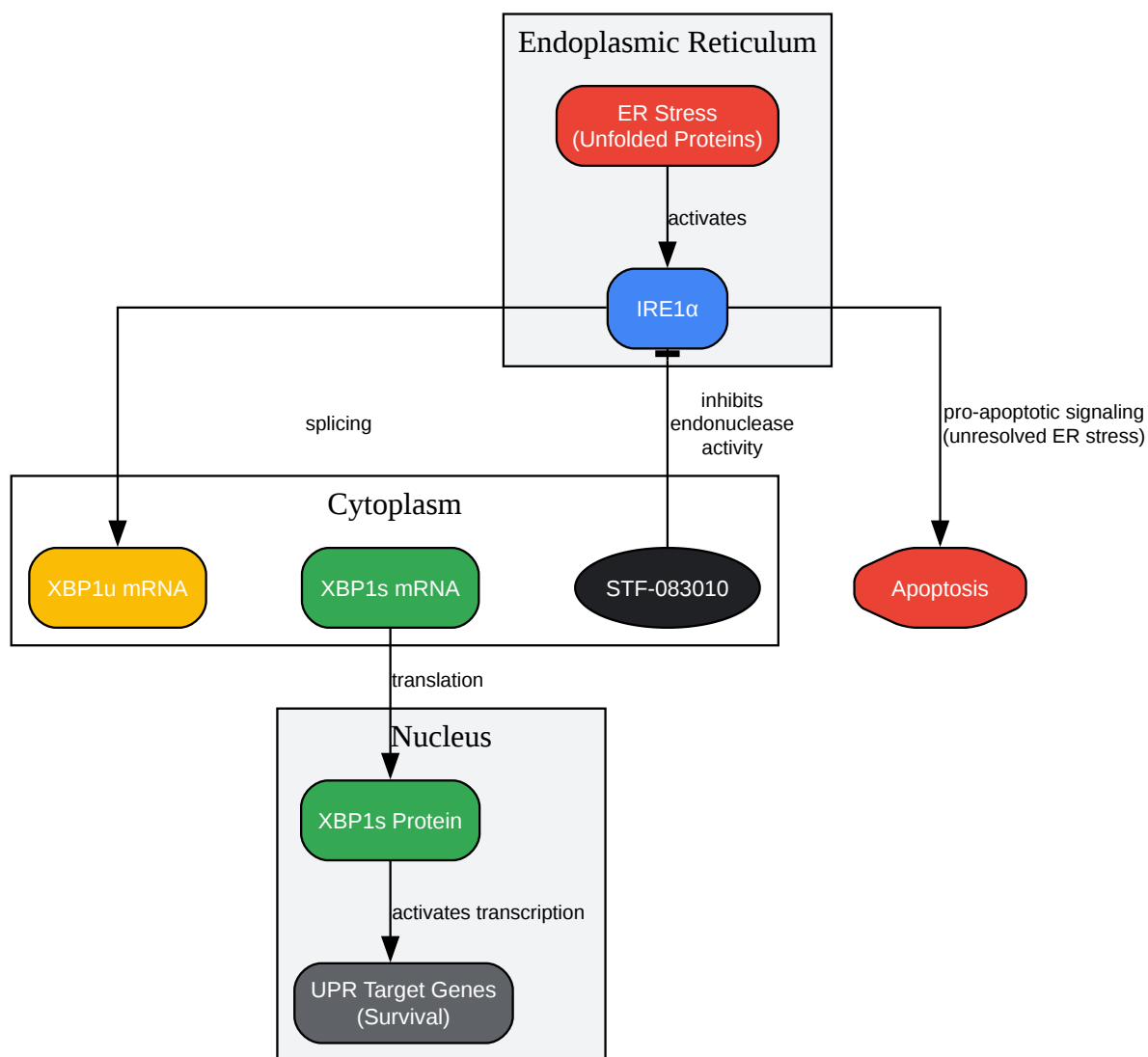
Abstract

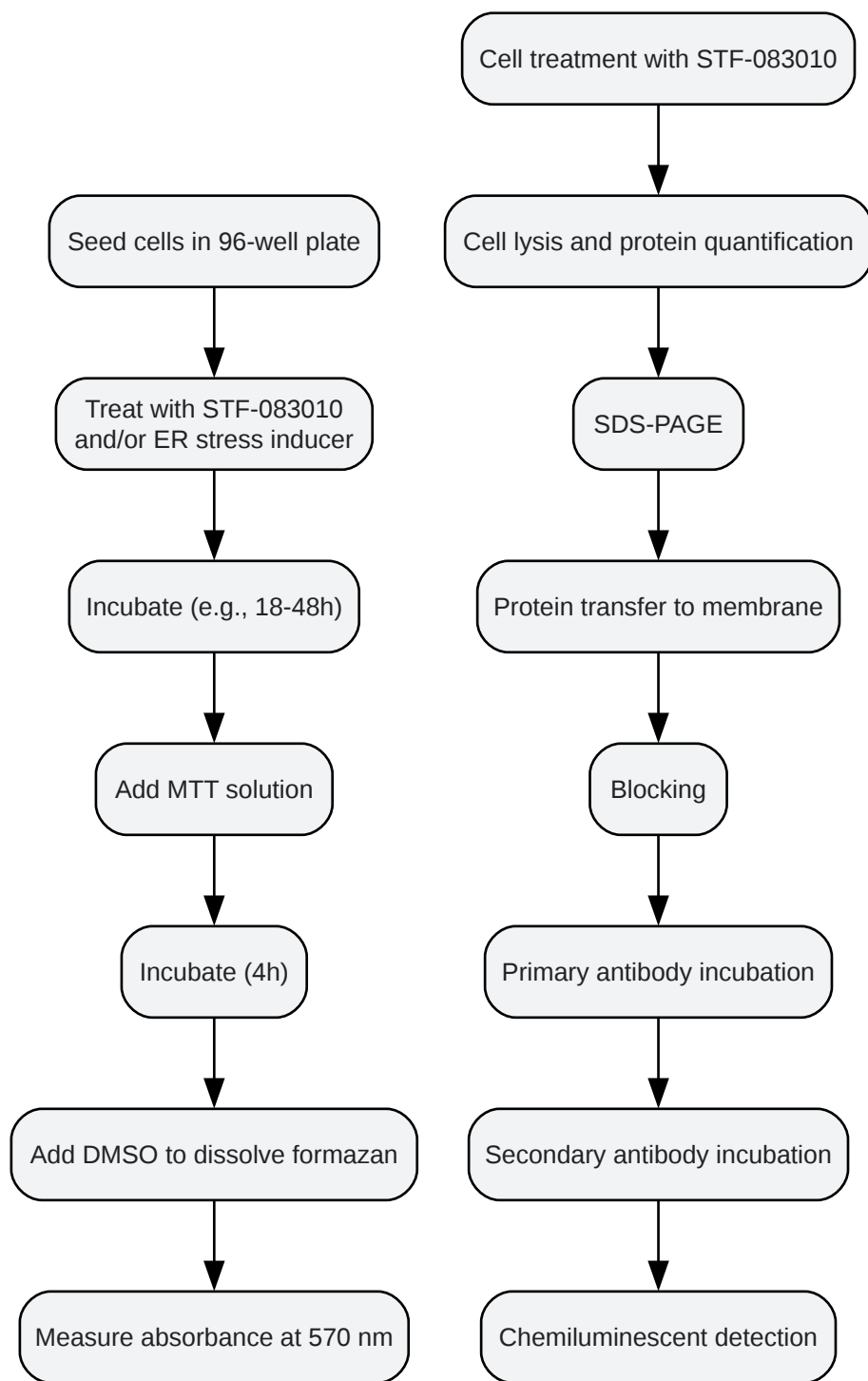
STF-083010 is a specific small-molecule inhibitor of the endonuclease activity of inositol-requiring enzyme 1 α (IRE1 α), a key sensor of the unfolded protein response (UPR).^{[1][2][3]} This document provides detailed application notes and experimental protocols for the use of **STF-083010** in cell culture, focusing on its mechanism of action, cytotoxicity, and induction of apoptosis. The provided protocols are intended to serve as a guide for researchers investigating the therapeutic potential of targeting the IRE1 α pathway in various disease models, particularly in cancer biology.

Mechanism of Action

STF-083010 selectively inhibits the RNase domain of IRE1 α , thereby preventing the splicing of X-box binding protein 1 (XBP1) mRNA.^{[1][4]} This splicing event is a critical step in the activation of the IRE1 α branch of the UPR, which is often hijacked by cancer cells to promote survival under stressful conditions. By blocking XBP1 splicing, **STF-083010** disrupts the adaptive UPR signaling, leading to an accumulation of unresolved endoplasmic reticulum (ER)

stress and subsequent activation of apoptotic pathways.[5][6] Notably, **STF-083010** does not affect the kinase activity of IRE1 α .[\[1\]](#)[\[2\]](#)[\[3\]](#)





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